

The Endogenous Conversion of Angiotensin II to Angiotensin IV: A Technical Guide

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Compound of Interest

Compound Name: Angiotensin II (3-8), human TFA

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This technical guide provides an in-depth exploration of the endogenous metabolic cascade that converts Angiotensin II (Ang II) into Angiotensin IV (Ang IV). This pathway represents a crucial, yet often overlooked, branch of the Renin-Angiotensin System (RAS), with significant implications for cardiovascular regulation, cognitive function, and cellular growth. This document details the enzymatic processes, signaling pathways, and experimental methodologies essential for investigating this metabolic axis.

The Enzymatic Cascade from Angiotensin II to Angiotensin IV

The conversion of the octapeptide Angiotensin II to the hexapeptide Angiotensin IV is a two-step enzymatic process primarily mediated by cell-surface aminopeptidases.

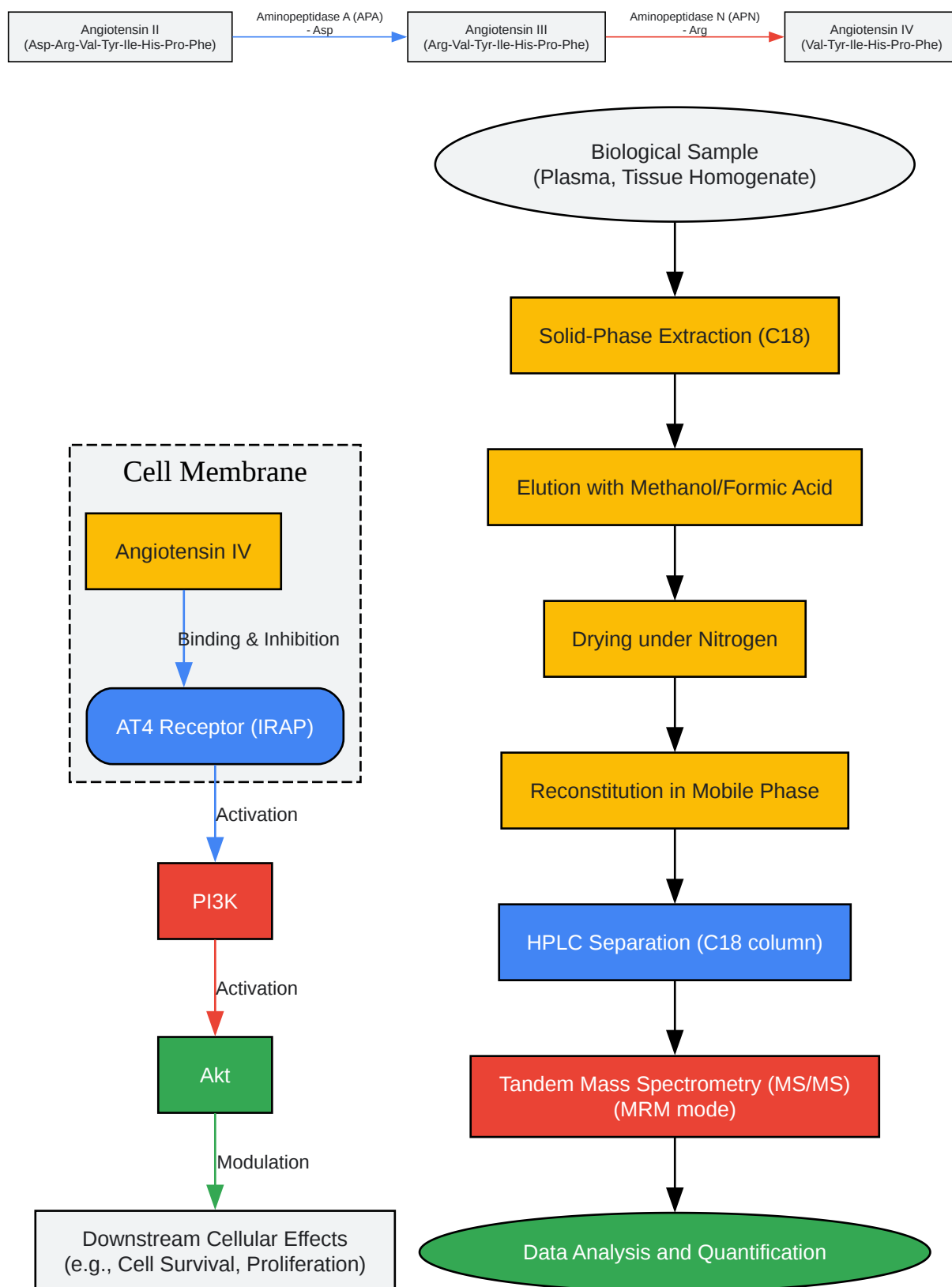
Step 1: Angiotensin II to Angiotensin III

The initial step involves the removal of the N-terminal aspartic acid residue from Angiotensin II (Asp-Arg-Val-Tyr-Ile-His-Pro-Phe) to form the heptapeptide Angiotensin III (Arg-Val-Tyr-Ile-His-Pro-Phe). This reaction is catalyzed by Aminopeptidase A (APA), also known as glutamyl aminopeptidase.[1] APA is a calcium-dependent metalloprotease that plays a critical role in the regulation of blood pressure and vasopressin release in the brain.[2]

Step 2: Angiotensin III to Angiotensin IV

Subsequently, the N-terminal arginine residue is cleaved from Angiotensin III by Aminopeptidase N (APN), also known as CD13, to yield Angiotensin IV (Val-Tyr-Ile-His-Pro-Phe).[1] APN is a zinc-dependent metalloprotease with a broad substrate specificity, acting on various peptides including enkephalins and endorphins.[3]

The overall metabolic pathway can be visualized as follows:



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- To cite this document: BenchChem. [The Endogenous Conversion of Angiotensin II to Angiotensin IV: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8069987#endogenous-metabolism-of-angiotensin-ii-to-angiotensin-iv]

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